Comprehensive Safety & Handling Framework for Brominated Nitrophenyl Furans

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Compound of Interest

Compound Name:	*2-Bromo-5-(4-nitrophenyl)furan*
CAS No.:	*73226-77-4*
Cat. No.:	*B186904*

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Executive Summary & Chemical Context[1][2][3][4][5]

Brominated Nitrophenyl Furans represent a specialized class of pharmacophores often investigated for their potent antimicrobial and anti-oncogenic properties. Structurally, they combine a furan ring core with a nitro group (typically at the 5-position) and a brominated phenyl substituent.

This guide moves beyond a standard Safety Data Sheet (SDS) by integrating Structure-Activity Relationship (SAR) insights to predict hazards where empirical data may be sparse.

Key Risk Drivers:

- The Nitro Group (

  ): A metabolic "warhead" capable of redox cycling and DNA alkylation upon reduction.
- The Furan Ring: Associated with hepatic toxicity and potential carcinogenicity (Group 2B).

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- Bromine Substitution: Increases lipophilicity (

  ), enhancing cellular penetration and potentially altering metabolic clearance compared to non-halogenated analogs.

Hazard Identification (GHS Classification Framework)

Because specific CAS numbers for novel derivatives may not exist, researchers must apply a "Worst-Case" Precautionary Principle. The following classification is derived from surrogate data (e.g., Nitrofurantoin, 2-Bromo-5-nitrofuran).

Predicted GHS Classifications[4][6]

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Hazard Class	Category	Hazard Statement Code	Rationale
Acute Toxicity (Oral)	Cat 3	H301: Toxic if swallowed	Nitrofurans often exhibit low values (<300 mg/kg) in rodent models due to rapid metabolic activation.
Germ Cell Mutagenicity	Cat 2	H341: Suspected of causing genetic defects	The nitro-reduction pathway generates hydroxylamine intermediates that form DNA adducts.
Carcinogenicity	Cat 2	H351: Suspected of causing cancer	Based on historical data of furan and nitrofuran derivatives (e.g., NTP studies).
Sensitization (Resp/Skin)	Cat 1	H334/H317: Allergy/Asthma symptoms	High incidence of hypersensitivity reactions in nitrofuran antibiotics.[1]
STOT - Repeated	Cat 2	H373: Damage to organs (Liver/Lung)	Pulmonary fibrosis and hepatotoxicity are classic nitrofuran class effects.

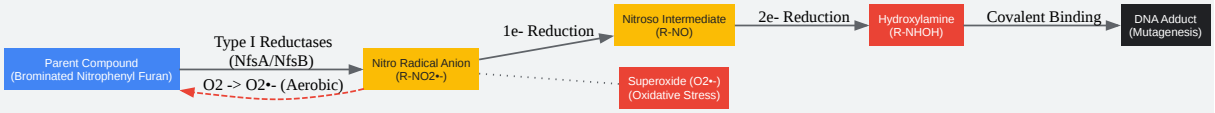
Toxicology & Mechanism of Action[7][8]

To handle these compounds safely, one must understand how they cause harm. The toxicity is not merely caustic; it is metabolic.

The Nitroreduction Pathway

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The primary mechanism of genotoxicity involves the enzymatic reduction of the nitro group. Under aerobic conditions, this can lead to "Redox Cycling," generating reactive oxygen species (ROS). Under anaerobic conditions (or via specific reductases), it forms DNA-binding agents.



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Figure 1: The dual-threat mechanism: Redox cycling generates ROS (tissue damage), while full reduction leads to DNA alkylation (mutagenicity).

Bromine-Specific Risks

The addition of bromine (

) to the phenyl ring typically increases the compound's molecular weight and lipophilicity.

- Pharmacokinetic Impact: Enhanced membrane permeability often leads to higher intracellular concentrations compared to non-halogenated analogs.
- Environmental Persistence: Carbon-Bromine bonds are resistant to hydrolysis, increasing the risk of bioaccumulation in aquatic environments (Aquatic Chronic Cat 1 potential).

Handling & Engineering Controls (OEB Strategy)

Given the mutagenic potential and respiratory sensitization risk, Brominated Nitrophenyl Furans should be handled as Occupational Exposure Band (OEB) 4 compounds (

).

Containment Protocol

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Process Step	Engineering Control	PPE (Secondary Barrier)
Weighing/Dispensing	Isolator or Vented Balance Enclosure (VBE) with HEPA filtration.	Double Nitrile/FKM gloves, Tyvek sleeves, N95/P3 respirator (if outside isolator).
Reaction Setup	Closed system glassware. Use Split Butterfly Valves (SBV) for powder transfer.	Lab coat, Safety Goggles, Face Shield.
Solution Handling	Fume hood with sash at working height. Use Luer-lock syringes to prevent aerosolization.	Chemical-resistant gloves (replace immediately upon splash).
Waste Disposal	Dedicated solid waste stream (Incineration). Do not mix with strong oxidizers.	Full gowning.

Glove Permeation Warning

Standard nitrile gloves provide limited protection against halogenated nitro-aromatics in solution.

- Recommendation: Use Laminate (Silver Shield) or Viton (FKM) gloves for prolonged handling of concentrated solutions.
- Splash Protocol: If nitrile is used, employ the "Double Glove/Change Immediately" technique.

Synthesis Safety & Reactivity

Synthesizing these derivatives often involves nitration and bromination, both of which carry high process safety risks.

Critical Process Safety Parameters

- Nitration Risks: The introduction of the nitro group (using

) is highly exothermic.

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- Control: Maintain temperature

  during addition. Run DSC (Differential Scanning Calorimetry) on intermediates to detect thermal runaway potential.

- Bromination Risks: Using

  (N-Bromosuccinimide) or

  .

  - Hazard:[2][3][1][4][5][6] Radical bromination can be initiated by light. Uncontrolled initiation can lead to rapid gas evolution (

).

  - Control: Use dark/amber glassware or foil wrapping until controlled initiation is desired.

Incompatibilities

- Strong Bases: Nitrofurans can degrade rapidly in high pH, potentially forming unstable polymeric "tars."
- Reducing Agents: Contact with hydrides (

  ,

) can trigger uncontrolled reduction of the nitro group, generating heat and toxic hydrazine-like byproducts.

Emergency Response & Decontamination

Decontamination of Surfaces

Standard ethanol wiping is insufficient as it merely spreads the lipophilic compound.

Protocol:

- Solubilize: Apply a surfactant (e.g., 5% SDS solution) to lift the compound.
- Degrade: Apply a freshly prepared 10% Sodium Hypochlorite (Bleach) solution.

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- Note: Bleach oxidizes the furan ring, breaking the conjugation and reducing mutagenic potency.

- Rinse: Follow with water and Isopropanol.

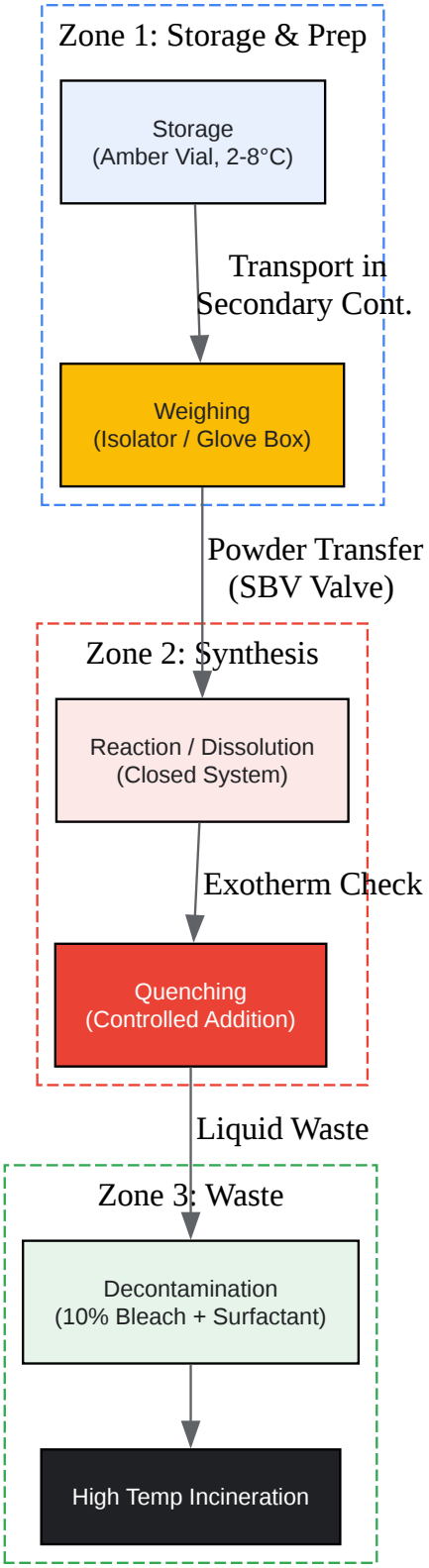
Fire Fighting

- NOx Fumes: Burning nitro compounds release Nitrogen Oxides (NOx), which can cause delayed pulmonary edema.

- Action: Firefighters must use SCBA. Do not inhale smoke.[3][1][7]

Experimental Workflow Visualization

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Figure 2: Safe handling lifecycle from storage to disposal, emphasizing containment boundaries.

References

- European Chemicals Agency (ECHA). (2023). Registration Dossier: Nitrofurantoin (CAS 67-20-9) - GHS Classification & Labelling.[1][6] [Link]
- National Institutes of Health (NIH) - PubChem. (2023). Compound Summary: 2-Bromo-5-nitrofuran (CID 233582). [Link]
- Vasanthakumar, G. et al. (2020). Nitrofuran drugs beyond redox cycling: Evidence of Nitroreduction-independent cytotoxicity mechanism.[8][9] Toxicology and Applied Pharmacology.[9] [Link]
- Occupational Safety and Health Administration (OSHA). (2016). Hazard Classification Guidance for Manufacturers, Importers, and Employers. [Link]
- SafeBridge Consultants. (2022). Potent Compound Safety: A Guide to Handling HPAPIs. (Industry Standard Reference for OEB Banding). [Link]

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Sources

- 1. medline.com [medline.com]
- 2. 2-Bromo-5-nitrofuran | C4H2BrNO3 | CID 233582 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. chemos.de [chemos.de]
- 4. cdn.caymanchem.com [cdn.caymanchem.com]
- 5. jubilantingrevia.com [jubilantingrevia.com]
- 6. carlroth.com [carlroth.com]

- 7. fishersci.com [fishersci.com]
- 8. Nitrofuran drugs beyond redox cycling: Evidence of Nitroreduction-independent cytotoxicity mechanism - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. tandfonline.com [tandfonline.com]
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